

Dimethyl 2,2-dimethylmalonate structural analysis and conformation

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Compound of Interest

Compound Name: *Dimethyl 2,2-dimethylmalonate*

CAS No.: 6065-54-9

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An In-depth Technical Guide to the Structural and Conformational Analysis of **Dimethyl 2,2-Dimethylmalonate**

Authored by a Senior Application Scientist

Introduction

Dimethyl 2,2-dimethylmalonate is a geminally-disubstituted diester that serves as a valuable building block in organic synthesis, particularly in the pharmaceutical and fragrance industries. Its utility stems from the quaternary carbon center, which imparts unique steric and electronic properties that can be exploited to construct complex molecular architectures. A thorough understanding of its three-dimensional structure and conformational preferences is paramount for researchers and drug development professionals. The spatial arrangement of the ester functionalities directly influences the molecule's reactivity, intermolecular interactions, and ultimately, its efficacy as a synthetic intermediate.

This technical guide provides a comprehensive analysis of the structural and conformational landscape of **dimethyl 2,2-dimethylmalonate**. We will delve into the theoretical underpinnings of its conformational isomerism, detail the advanced analytical techniques used for its

characterization, and provide field-proven protocols for its analysis. The causality behind experimental choices is emphasized to provide a deeper understanding of not just how to analyze the molecule, but why specific methods are chosen to yield the most insightful data.

Molecular Structure and Physicochemical Properties

The fundamental identity of a molecule is defined by its connectivity and its inherent physical properties. **Dimethyl 2,2-dimethylmalonate**, with the chemical formula $C_7H_{12}O_4$, possesses a central quaternary carbon atom bonded to two methyl groups and two methoxycarbonyl ($-COOCH_3$) groups. This structure results in a molecule with C_{2v} symmetry, a key feature that simplifies spectroscopic analysis.

Causality Insight: The absence of α -protons (protons on the carbon between the two carbonyls) makes this molecule non-enolizable and stable, unlike its parent compound, dimethyl malonate. This stability is a critical feature for its application as a predictable and robust building block in multi-step syntheses.

Quantitative physical and chemical data for **dimethyl 2,2-dimethylmalonate** are summarized in the table below.

Property	Value	Source
Molecular Formula	$C_7H_{12}O_4$	[1]
Molar Mass	160.17 g/mol	[1]
Density	1.0675 g/cm ³	[1]
Boiling Point	53.5-54.5 °C (at 6 Torr)	[1]
Flash Point	71.6 °C	[1]
Refractive Index	1.416	[1]
CAS Number	6065-54-9	[1]

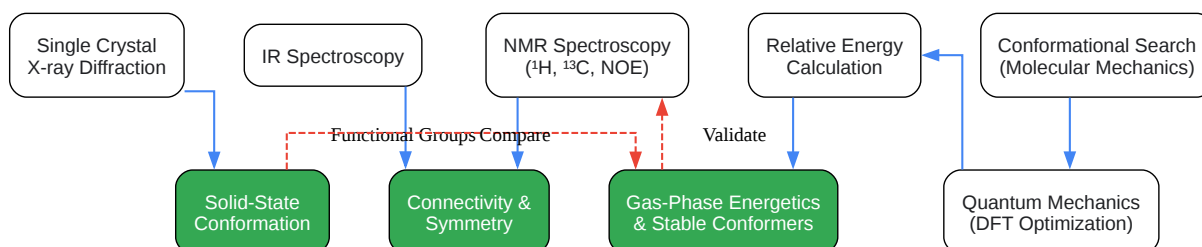
Conformational Analysis: The Rotational Landscape

The molecule's flexibility arises from the rotation around several single bonds: the C-C bonds linking the quaternary center to the carbonyl carbons, and the C-O bonds of the ester groups. The steric hindrance imposed by the gem-dimethyl groups significantly restricts the free rotation of the two ester moieties. This leads to a limited number of low-energy conformers that the molecule preferentially adopts.

The dominant conformations are dictated by the need to minimize steric clash between the bulky methyl groups and the ester groups. Computational modeling is an indispensable tool for exploring this energy landscape, predicting the relative stability of different conformers, and understanding the barriers to their interconversion.

Experimental & Computational Synergy Workflow

The elucidation of molecular conformation is not reliant on a single technique but rather a synergistic workflow combining experimental data with computational validation.



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Caption: Interdisciplinary workflow for structural and conformational analysis.

Experimental Techniques for Structural Elucidation

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is the cornerstone technique for confirming molecular structure in solution. For **dimethyl 2,2-dimethylmalonate**, its high symmetry leads to a remarkably simple and unambiguous spectrum.

- ^1H NMR: Due to the molecule's symmetry, only two signals are expected:
 - A singlet corresponding to the six equivalent protons of the two C(2)-methyl groups.
 - A second singlet for the six equivalent protons of the two ester methyl groups. The integration ratio of these signals will be 1:1.
- ^{13}C NMR: The spectrum will similarly be simple, showing distinct signals for:
 - The central quaternary carbon.
 - The equivalent carbons of the C(2)-methyl groups.
 - The equivalent carbonyl carbons of the ester groups.
 - The equivalent carbons of the ester methyl groups.

Expertise Insight: While standard ^1H and ^{13}C NMR confirm the static, time-averaged structure, advanced techniques like Nuclear Overhauser Effect (NOE) spectroscopy can provide through-space correlations, offering valuable clues about the preferred conformation in solution. For instance, an NOE correlation between the protons of the C(2)-methyls and the ester methyls would indicate a conformation where these groups are in close spatial proximity.

Protocol 1: High-Resolution NMR Data Acquisition

- Sample Preparation: Accurately weigh ~10-20 mg of **dimethyl 2,2-dimethylmalonate** and dissolve it in ~0.6 mL of a deuterated solvent (e.g., CDCl_3). Add a small amount of tetramethylsilane (TMS) as an internal standard (0 ppm).
- Instrument Setup: Use a high-field NMR spectrometer (e.g., 400 MHz or higher) for optimal signal dispersion. Ensure the instrument is properly shimmed to achieve high magnetic field homogeneity, resulting in sharp, symmetrical peaks.
- ^1H NMR Acquisition:
 - Acquire a standard one-dimensional proton spectrum.

- Causality: A sufficient number of scans (e.g., 8-16) is necessary to achieve a good signal-to-noise ratio. The relaxation delay should be set to at least 5 times the longest T_1 relaxation time to ensure accurate signal integration.
- ^{13}C NMR Acquisition:
 - Acquire a proton-decoupled ^{13}C spectrum.
 - Causality: Proton decoupling simplifies the spectrum to single lines for each unique carbon, making assignment straightforward. A larger number of scans is required compared to ^1H NMR due to the lower natural abundance of the ^{13}C isotope.
- Data Processing: Apply Fourier transformation to the acquired Free Induction Decay (FID). Phase the spectrum and perform baseline correction. Calibrate the chemical shift scale using the TMS signal at 0 ppm. Integrate the ^1H signals to confirm proton ratios.

Single-Crystal X-ray Diffraction (SCXRD)

SCXRD is the definitive method for determining the precise three-dimensional arrangement of atoms in the solid state. This technique provides unambiguous information on bond lengths, bond angles, and torsional angles, revealing the exact conformation the molecule adopts in the crystal lattice. While a publicly available crystal structure for **dimethyl 2,2-dimethylmalonate** is not readily found, the methodology remains the gold standard for such analysis.[\[2\]](#)[\[3\]](#)[\[4\]](#)

Expertise Insight: The conformation observed in a crystal structure represents a single, low-energy state that is stabilized by intermolecular packing forces. While this may not be the only conformation present in solution or the gas phase, it is almost always one of the most stable predicted conformers. Therefore, crystallographic data provides a critical benchmark for validating computational models.[\[5\]](#)[\[6\]](#)

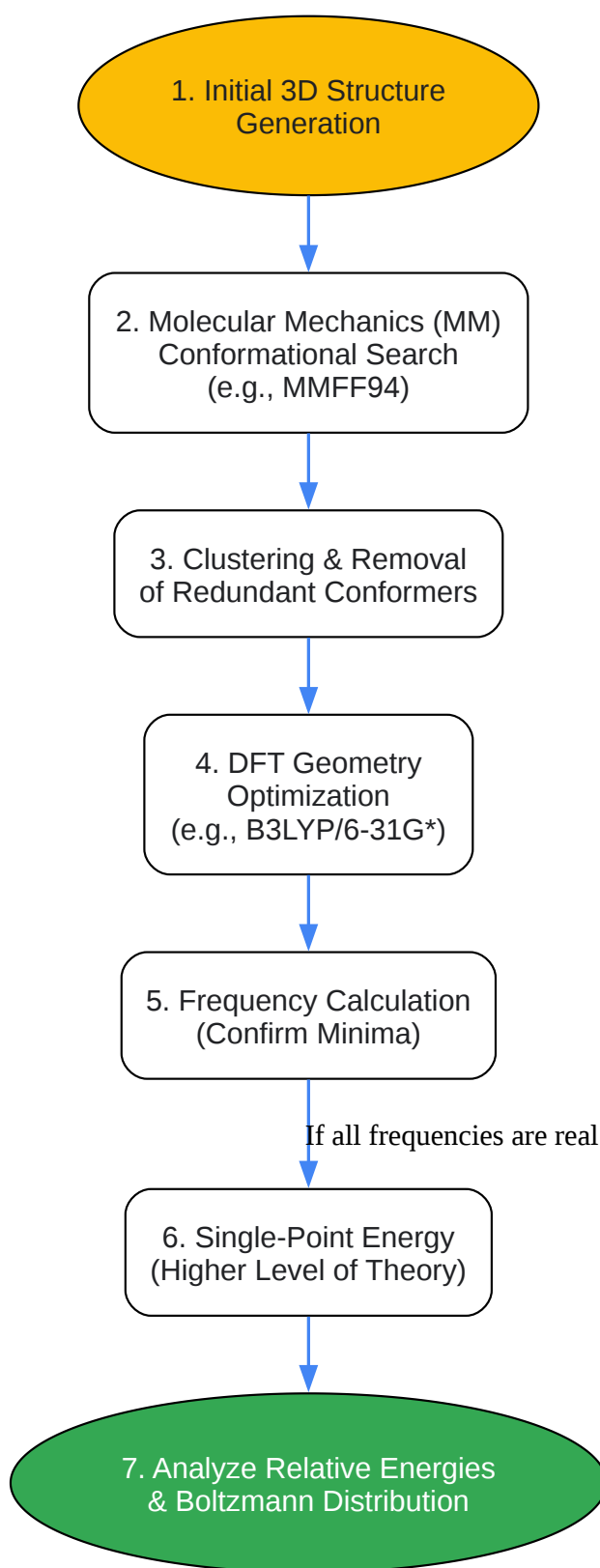
Protocol 2: Single-Crystal Growth and X-ray Diffraction

- Crystal Growth (Self-Validating System):
 - Dissolve the purified compound in a minimal amount of a suitable solvent (e.g., ethyl acetate, hexane, or a mixture).

- Use a slow evaporation technique. Cover the vial with a perforated cap and leave it undisturbed in a vibration-free environment.
- Causality: Slow evaporation is crucial as it allows molecules to deposit onto a growing lattice in an ordered fashion, leading to diffraction-quality single crystals. The formation of well-defined, transparent crystals is the first validation of a successful procedure.
- Crystal Mounting: Carefully select a suitable single crystal under a microscope and mount it on a goniometer head.
- Data Collection:
 - Place the mounted crystal in a diffractometer.
 - A stream of cold nitrogen (e.g., 100 K) is used to cool the crystal. This minimizes thermal motion of the atoms, resulting in a higher quality diffraction pattern.
 - The crystal is rotated in a monochromatic X-ray beam, and the diffraction data are collected on a detector.
- Structure Solution and Refinement:
 - The collected diffraction data are used to solve the electron density map of the unit cell, revealing the positions of the atoms.
 - The structural model is then refined to best fit the experimental data, yielding the final structure with high precision.

Computational Modeling Workflow

Computational chemistry provides a powerful avenue for exploring the complete conformational space of a molecule, which is often inaccessible to purely experimental methods.



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Caption: Workflow for computational conformational analysis.

Expertise Insight: The choice of computational methods involves a trade-off between accuracy and computational cost. The workflow above represents a best-practice approach. A rapid molecular mechanics search casts a wide net to find all potential low-energy conformers. Subsequently, a more accurate but computationally expensive Density Functional Theory (DFT) method is used to refine the geometries and energies of only the most promising candidates. The frequency calculation is a crucial validation step: the absence of imaginary frequencies confirms that the optimized structure is a true energy minimum (a stable conformer) and not a transition state.

Conclusion

The structural analysis of **dimethyl 2,2-dimethylmalonate** is a multi-faceted process that leverages the strengths of various analytical techniques. NMR spectroscopy provides rapid confirmation of the molecular connectivity and symmetry in solution, while single-crystal X-ray diffraction offers an unparalleled, high-resolution snapshot of the molecule's solid-state conformation. These experimental techniques, when coupled with a robust computational modeling workflow, provide a complete and validated picture of the molecule's structural and energetic landscape. For researchers in organic synthesis and drug development, this detailed conformational understanding is not merely academic; it is essential for predicting reactivity, designing new synthetic pathways, and ultimately, harnessing the full potential of this versatile chemical building block.

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